

In-Depth Technical Guide: Xanthosine 5'-Monophosphate Disodium Salt

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Compound of Interest

Compound Name: *Xanthosine 5'-monophosphate sodium salt*

Cat. No.: *B1675532*

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Introduction

Xanthosine 5'-monophosphate (XMP), in its disodium salt form, is a critical intermediate in the de novo synthesis of purine nucleotides.[1][2][3] Specifically, it is the product of the rate-limiting step in the pathway leading to the formation of guanosine monophosphate (GMP), a fundamental building block for DNA, RNA, and various glycoproteins.[1][3] This technical guide provides a comprehensive overview of the key properties, metabolic significance, and analytical methodologies related to Xanthosine 5'-monophosphate disodium salt.

Physicochemical Properties

Xanthosine 5'-monophosphate disodium salt is a white to pale yellow crystalline solid or powder.[4] It is soluble in water.[4] The compound is stable for extended periods when stored under appropriate conditions.

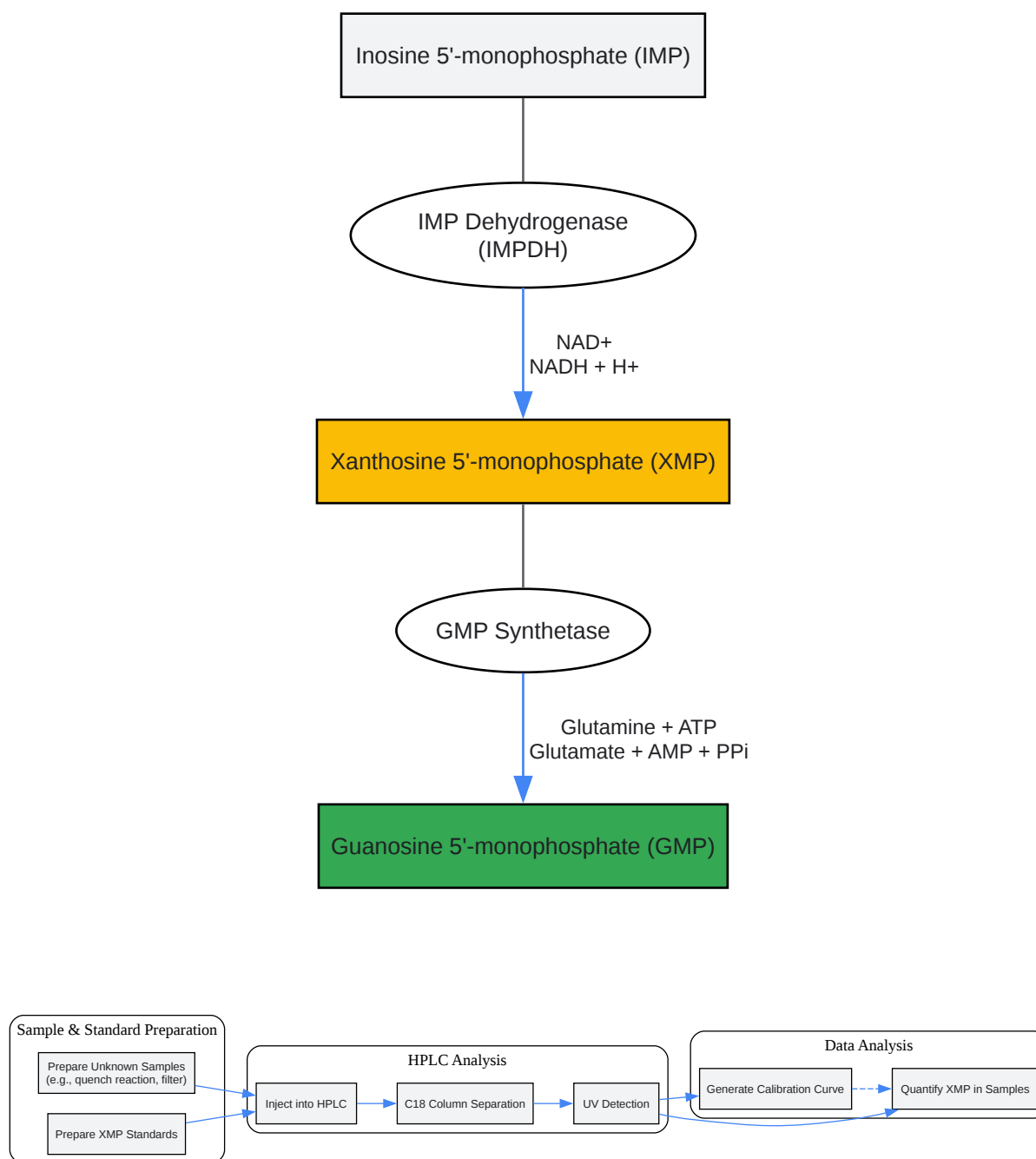
Quantitative Data Summary

Property	Value	References
Molecular Weight	408.17 g/mol	[1][4][5]
Chemical Formula	C ₁₀ H ₁₁ N ₄ Na ₂ O ₉ P	[4][5]
CAS Number	25899-70-1	[1]
Purity (HPLC)	≥95% - ≥98%	[1][2][3][4]
Appearance	White to pale yellow powder/crystalline solid	[3][4][5]
Solubility	Soluble in water; 10 mg/mL in PBS (pH 7.2)	[3][4]
Storage Temperature	2-8 °C or -20 °C	[4]
Melting Point	>116 °C (decomposes)	[4]

Role in Purine Metabolism

Xanthosine 5'-monophosphate is a key intermediate in the metabolic pathway that converts inosine 5'-monophosphate (IMP) to guanosine 5'-monophosphate (GMP).[1][5] This conversion is a two-step process. First, IMP is oxidized to XMP by the enzyme IMP dehydrogenase (IMPDH).[1][5] Subsequently, XMP is converted to GMP by GMP synthetase.[5] This pathway is crucial for maintaining the cellular pool of guanine nucleotides required for various biological processes, including DNA and RNA synthesis.

Signaling Pathway Diagram



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